

A Comprehensive Technical Guide to the Physical Properties of Methyl 3-oxoheptanoate

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Compound of Interest

Compound Name: Methyl 3-oxoheptanoate

Cat. No.: B126765

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Introduction

Methyl 3-oxoheptanoate is a versatile organic compound with significant applications as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and fragrances.[1] Its chemical structure, featuring both a ketone and an ester functional group, imparts a unique reactivity that is valuable in the construction of more complex molecules. This technical guide provides an in-depth overview of the core physical properties of **methyl 3-oxoheptanoate**, compiled from various sources to aid researchers and professionals in its handling, characterization, and application.

Core Physical Properties

The physical characteristics of **methyl 3-oxoheptanoate** are crucial for its use in synthetic chemistry, influencing reaction conditions, purification methods, and storage requirements. The following table summarizes the key quantitative data available for this compound.

| Property | Value | Source(s) |
|----------------------------------|---|-----------------|
| Molecular Formula | C ₈ H ₁₄ O ₃ | [1][2][3][4][5] |
| Molecular Weight | 158.19 g/mol | [2][4] |
| Appearance | Colorless to almost colorless clear liquid | [1][5] |
| Boiling Point | 206 °C at 760 mmHg | [3][6] |
| 94 - 96 °C at 10 mmHg | [1] | |
| 90 - 91 °C at 15 hPa | [7][8] | |
| Density | 0.994 g/mL at 20 °C | [3][6][7][9] |
| 0.990 g/mL | [1] | |
| Refractive Index | 1.421 | |
| 1.430 | [1] | |
| 1.4280 - 1.4310 | [7][9] | |
| Flash Point | 79.6 °C | |
| 95 °C | [7][9] | |
| Solubility | Slightly soluble in Chloroform and Methanol | |
| Storage Temperature | 0 - 8 °C | [1] |
| Room Temperature (Sealed in dry) | [7][9] | |
| -20 °C | [10] | |

Experimental Protocols

While specific experimental procedures for the determination of the physical properties of **methyl 3-oxoheptanoate** are not readily available in the searched literature, the following are

generalized protocols for determining the key physical constants of a liquid organic compound such as this.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small quantities of liquid, the capillary method is often employed.

- **Preparation:** A small amount of **methyl 3-oxoheptanoate** is placed in a fusion tube. A capillary tube, sealed at one end, is then placed inverted into the fusion tube.
- **Heating:** The fusion tube is attached to a thermometer and heated slowly and uniformly in a heating block or Thiele tube.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then stopped.
- **Measurement:** The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.

Determination of Density

Density is the mass per unit volume of a substance.

- **Mass Measurement:** An empty, dry graduated cylinder is weighed on an analytical balance.
- **Volume Measurement:** A known volume of **methyl 3-oxoheptanoate** (e.g., 10 mL) is added to the graduated cylinder. The volume should be read from the bottom of the meniscus.
- **Mass and Volume Measurement:** The graduated cylinder containing the liquid is weighed again.
- **Calculation:** The density is calculated by dividing the mass of the liquid (final mass - initial mass) by the measured volume. The temperature at which the measurement is made should be recorded.

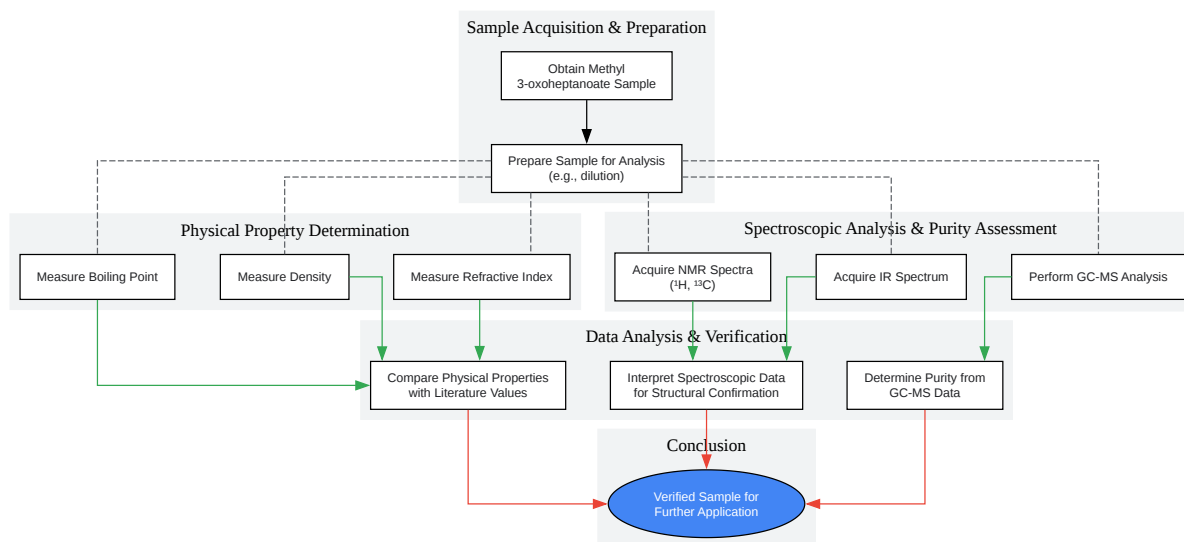
Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

- **Calibration:** The refractometer is calibrated using a standard sample with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of **methyl 3-oxoheptanoate** are placed on the clean, dry prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is switched on. The eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- **Reading:** The refractive index is read from the instrument's scale. The temperature of the measurement is also recorded.

Experimental Workflow for Physicochemical Characterization

Due to the absence of specific signaling pathway information for **methyl 3-oxoheptanoate**, a logical workflow for its general physicochemical characterization is presented below. This workflow outlines the typical steps a researcher would take to verify the identity and purity of a sample of this compound before its use in further applications.



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Caption: Workflow for the physicochemical characterization of **methyl 3-oxoheptanoate**.

Conclusion

This technical guide provides a consolidated source of information on the physical properties of **methyl 3-oxoheptanoate**, essential for its effective use in research and development. The provided data, compiled from various chemical suppliers and databases, offers a solid foundation for laboratory work. The generalized experimental protocols and the logical workflow

for characterization serve as a practical guide for scientists and professionals working with this important synthetic intermediate.

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